

Essential Safety and Operational Guidance for Handling 1-(4-Isobutylphenyl)ethanol

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Compound of Interest

Compound Name: 1-(4-Isobutylphenyl)ethanol

Cat. No.: B131453

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For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This document provides essential, immediate safety and logistical information for the handling of **1-(4-Isobutylphenyl)ethanol**, including personal protective equipment (PPE) recommendations, operational protocols, and disposal plans.

Personal Protective Equipment (PPE)

When handling **1-(4-Isobutylphenyl)ethanol**, it is crucial to use appropriate personal protective equipment to minimize exposure and ensure personal safety. The recommended PPE includes:

- **Eye Protection:** Wear tight-sealing safety goggles or safety glasses with side-shields that conform to EN166, NIOSH (US), or EN 166 (EU) standards.^[1]
- **Hand Protection:** Chemical-resistant gloves, such as nitrile rubber, should be worn.^[1] Gloves must be inspected before use and disposed of properly after handling the substance.^[1] It is important to use proper glove removal technique to avoid skin contact.^[1]
- **Body Protection:** A lab coat, impervious clothing, or a full-sleeved apron should be worn to prevent skin contact.^{[1][2]} The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace.^[1]
- **Respiratory Protection:** If working in a well-ventilated area like a fume hood, respiratory protection may not be necessary. However, if there is a risk of inhalation of dust or aerosols,

a NIOSH-approved respirator should be used.^[1] For nuisance exposures, a P95 (US) or P1 (EU EN 143) particle respirator is suitable. For higher-level protection, use type OV/AG/P99 (US) or type ABEK-P2 (EU EN 143) respirator cartridges.^[1]

Quantitative Data Summary

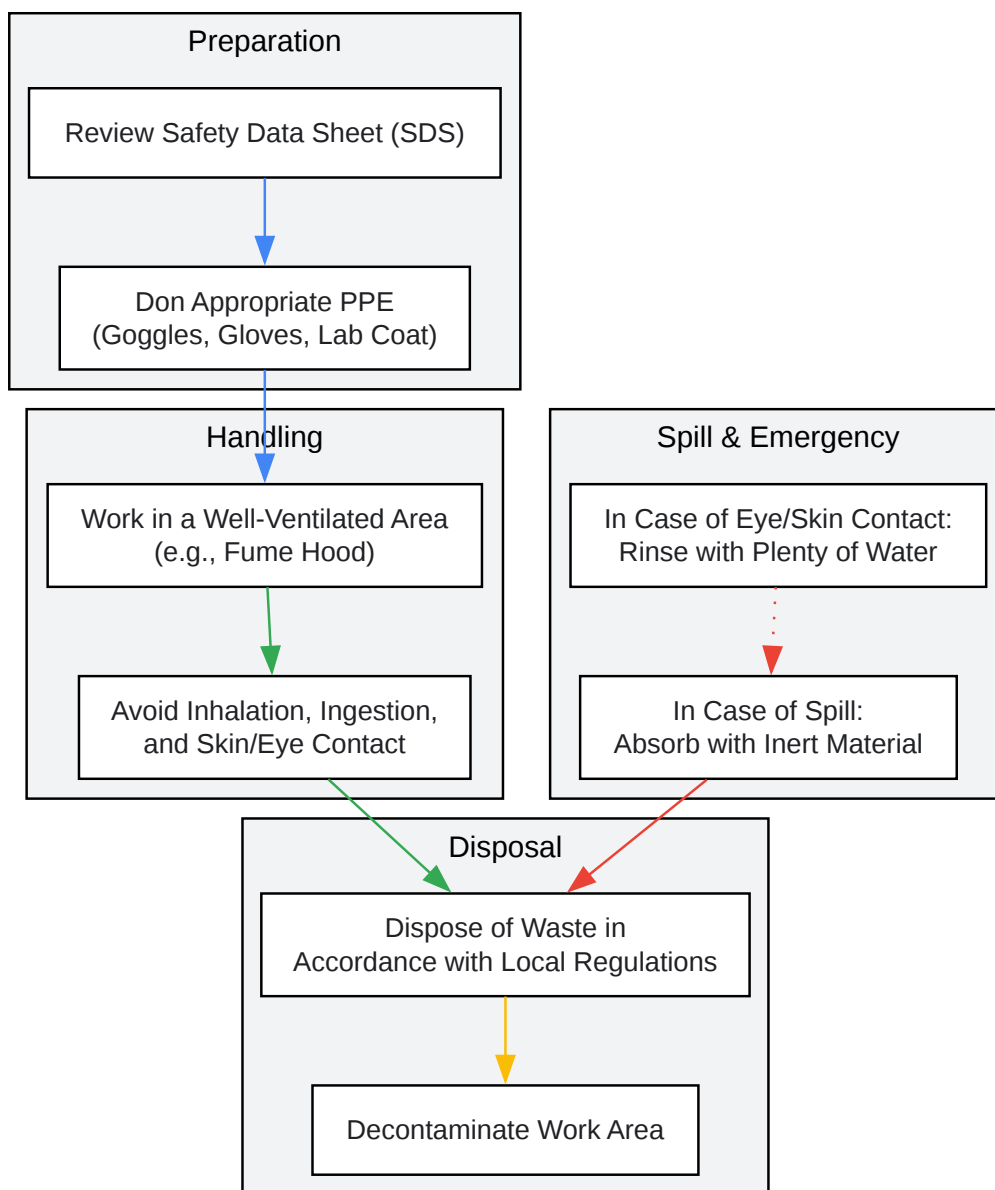
While specific occupational exposure limits for **1-(4-Isobutylphenyl)ethanol** are not established, the following table summarizes its key identifiers and physical properties.

Property	Value
Molecular Formula	C ₁₂ H ₁₈ O
Molecular Weight	178.27 g/mol
CAS Number	40150-92-3

Experimental Workflow for Safe Handling

The following diagram outlines the standard operating procedure for the safe handling of **1-(4-Isobutylphenyl)ethanol** from preparation to disposal.

Safe Handling Workflow for 1-(4-Isobutylphenyl)ethanol



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Caption: Workflow for safe handling of **1-(4-Isobutylphenyl)ethanol**.

Operational and Disposal Plans

Handling and Storage:

- Avoid contact with skin and eyes.[\[1\]](#)
- Handle in a well-ventilated place, such as a laboratory fume hood.[\[1\]](#)
- Keep the container tightly closed in a dry and well-ventilated place.[\[1\]](#)
- Store at -20°C for long-term stability.[\[1\]](#)
- Avoid contact with strong oxidizing agents.[\[1\]](#)

First Aid Measures:

- After eye contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[\[1\]](#)
- After skin contact: Wash off with soap and plenty of water.[\[1\]](#)
- If inhaled: Move the person into fresh air. If not breathing, give artificial respiration.[\[1\]](#)
- If swallowed: Rinse mouth with water. Do NOT induce vomiting. Consult a physician.[\[1\]](#)

Spill Procedures:

- In case of a spill, ensure adequate ventilation and wear appropriate PPE.
- Absorb the spill with a non-combustible absorbent material such as sand, earth, or vermiculite.[\[1\]](#)
- Collect the absorbed material and place it in a suitable, closed container for disposal.[\[1\]](#)
- Prevent the product from entering drains.[\[1\]](#)

Disposal:

- Dispose of **1-(4-Isobutylphenyl)ethanol** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations.
- It is recommended to contact a licensed professional waste disposal service to dispose of this material.^[1] The substance can be incinerated.^[2]
- Contaminated packaging should be disposed of as unused product.^[1]

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References

- 1. datasheets.scbt.com [datasheets.scbt.com]
- 2. kmpharma.in [kmpharma.in]
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